

An In-depth Technical Guide to (3,4-Dimethylphenyl)hydrazine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3,4-Dimethylphenyl)hydrazine

Cat. No.: B3025248

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(3,4-Dimethylphenyl)hydrazine hydrochloride is an aromatic hydrazine derivative with significant applications in organic synthesis and the development of active pharmaceutical ingredients (APIs).[1][2] Its chemical structure, featuring a dimethyl-substituted phenyl ring attached to a hydrazine group, makes it a valuable precursor for synthesizing a variety of heterocyclic compounds.[1][3] This guide provides a comprehensive overview of its properties, synthesis, applications, and safe handling procedures.

The compound is identified by the CAS Number 60481-51-8.[4][5] It is also known by synonyms such as 3,4-Dimethylphenylhydrazine HCl and 4-Hydrazino-o-xylene hydrochloride.[4][6]

Physicochemical Properties

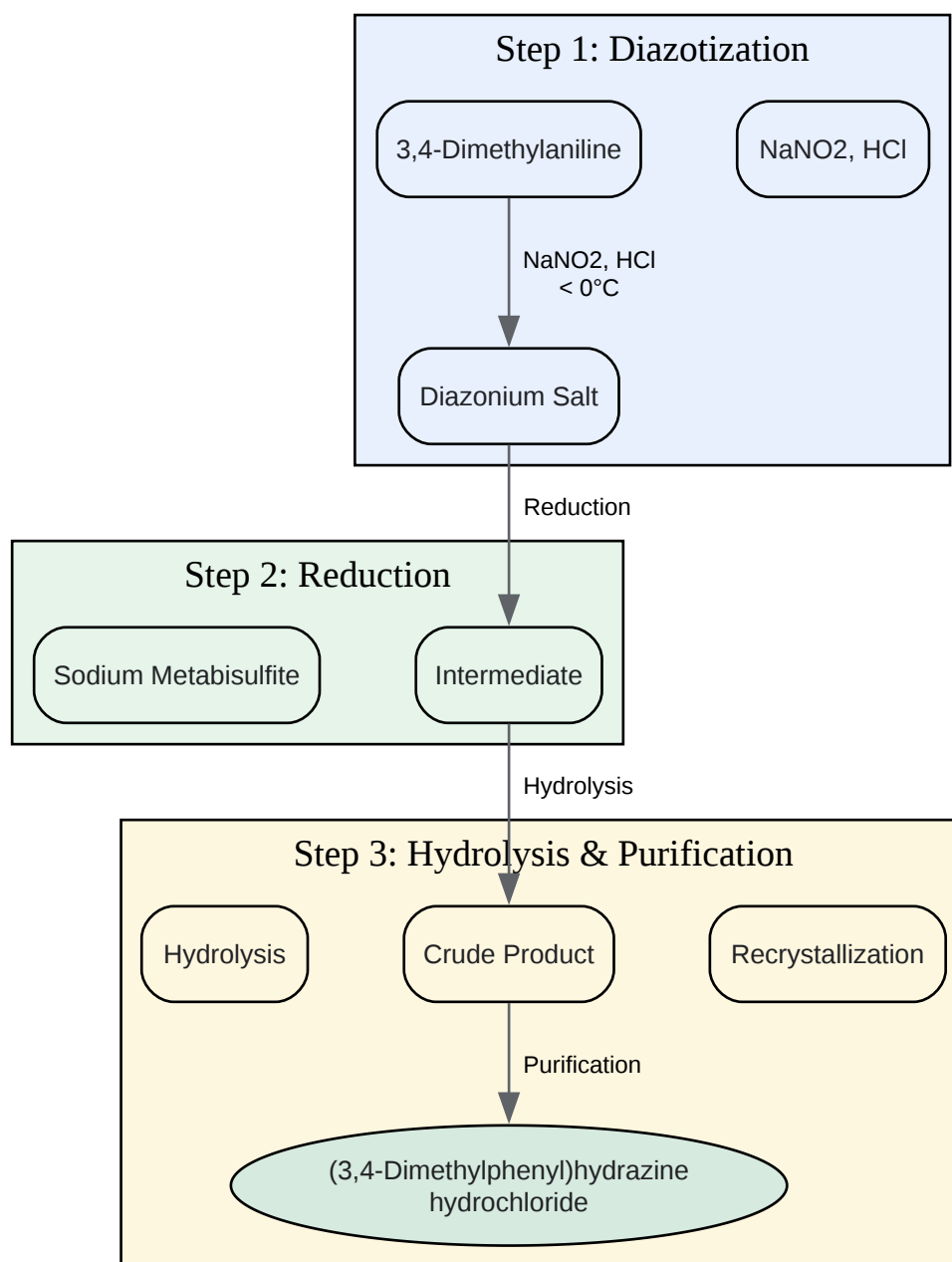
(3,4-Dimethylphenyl)hydrazine hydrochloride is typically a white to off-white or amber crystalline powder.[1][3][4][6][7] It is hygroscopic and should be stored in airtight containers under an inert atmosphere to maintain its stability.[1][4][7] Key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	60481-51-8	[4][5]
Molecular Formula	C8H13ClN2	[4][5]
Molecular Weight	172.66 g/mol	[4][5][8]
Appearance	White to amber to dark purple powder to crystal	[1][4][6]
Melting Point	195-200 °C (decomposes)	[1][4][6][7]
Solubility	Soluble in water, DMSO (slightly), and Methanol (slightly).[1][3][4][7] Insoluble in non-polar solvents.[1]	
Stability	Hygroscopic; decomposes with prolonged exposure to heat or strong oxidizers.[1][4][7]	

Synthesis

A common method for the synthesis of **(3,4-Dimethylphenyl)hydrazine** hydrochloride involves a diazotization reaction of 3,4-dimethylaniline, followed by reduction and hydrolysis.[9]

Representative Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **(3,4-Dimethylphenyl)hydrazine** hydrochloride.

Detailed Experimental Protocol

A general procedure for the synthesis of 3,4-dimethylphenylhydrazine hydrochloride from 4-bromo-1,2-xylene has also been described.^{[4][7]} This method involves a copper-catalyzed reaction with hydrazine hydrate.^[4]

Materials:

- 4-bromo-1,2-xylene
- Copper(I) bromide (CuBr)
- Ligand (e.g., L3 as specified in some literature)
- Potassium phosphate (K₃PO₄)
- Hydrazine hydrate (N₂H₄·H₂O)
- Dichloromethane (CH₂Cl₂)
- Hydrochloric acid (HCl)
- Methanol
- Diethyl ether

Procedure:

- In a reaction vessel, combine CuBr, the appropriate ligand, and K₃PO₄ in water.
- Add the starting material, 4-bromo-1,2-xylene, to the mixture.
- Stir the reaction mixture at an elevated temperature (e.g., 80-110°C).
- After an initial stirring period, add additional K₃PO₄ and hydrazine hydrate.
- Continue stirring at the elevated temperature for 1-2 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and dilute with dichloromethane.
- Filter the solution and wash the organic phase with a saturated saline solution.

- Adjust the pH of the dichloromethane solution to 3-4 by the dropwise addition of a 37% aqueous HCl solution to precipitate the hydrochloride salt.
- Filter the precipitate, wash with dichloromethane, and dry at room temperature.
- For higher purity, the product can be recrystallized by dissolving it in methanol and precipitating with diethyl ether.[\[4\]](#)[\[7\]](#)

Causality Behind Experimental Choices:

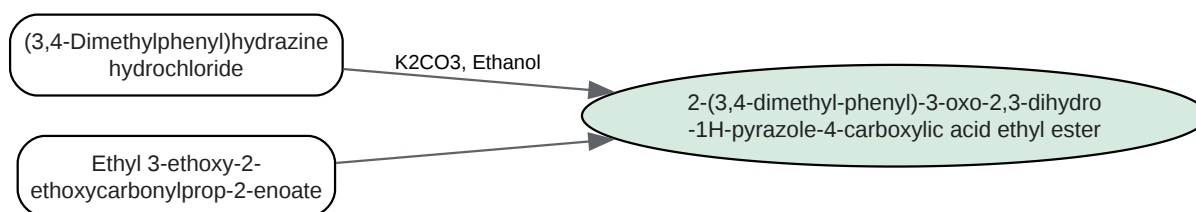
- **Copper Catalyst:** Copper(I) bromide is an effective catalyst for the coupling reaction between the aryl halide and hydrazine.
- **Ligand:** The ligand enhances the solubility and reactivity of the copper catalyst.
- **Potassium Phosphate:** This base is crucial for the reaction to proceed, likely by deprotonating the hydrazine.
- **Acidification:** The addition of hydrochloric acid protonates the hydrazine group, forming the stable and isolable hydrochloride salt.
- **Recrystallization:** This purification step is essential to remove impurities, such as the corresponding aniline hydrochloride which can form as a byproduct.[\[4\]](#)[\[7\]](#)

Applications in Drug Development and Research

(3,4-Dimethylphenyl)hydrazine hydrochloride is a key intermediate in the synthesis of various pharmaceutical compounds, particularly those containing pyrazole and pyrazoline moieties, which are known to exhibit a range of biological activities, including potential anticancer properties.[\[2\]](#)[\[10\]](#)

One notable application is its use as a reactant with ethyl 3-ethoxy-2-ethoxycarbonylprop-2-enoate to produce 2-(3,4-dimethyl-phenyl)-3-oxo-2,3-dihydro-1H-pyrazole-4-carboxylic acid ethyl ester.[\[4\]](#)[\[7\]](#)

Reaction Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis of a pyrazole derivative from **(3,4-Dimethylphenyl)hydrazine** hydrochloride.

The reactivity of the hydrazine group allows it to be a versatile building block for creating a diverse library of compounds for drug discovery.^[11] Hydrazides and their derivatives are widely explored in medicinal chemistry due to their broad spectrum of biological activities.^[11]

Safety and Handling

(3,4-Dimethylphenyl)hydrazine hydrochloride is considered a hazardous substance and requires careful handling to avoid exposure.

Hazard Identification:

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[12][13][14]} Some sources also indicate H302 (Harmful if swallowed).^{[8][15]}
- Signal Word: Warning^{[4][8][12]}
- Hazard Codes: Xi (Irritant)^{[4][6][7]}

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.^[12]
- Skin Protection: Wear protective gloves and clothing.^{[12][15]}

- Respiratory Protection: Use in a well-ventilated area.[15][16] If exposure limits are exceeded, use a full-face respirator.[12]

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[16]
- Wash hands thoroughly after handling.[12][15]
- Store in a cool, dry, well-ventilated place in a tightly closed container under an inert gas (nitrogen or argon) at 2-8°C.[3][4][7][16]
- Keep away from incompatible materials and strong oxidizers.[1][16]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[12][15]
- If on Skin: Wash with plenty of soap and water.[12][15]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[12][14]
- If Swallowed: Call a poison center or doctor if you feel unwell.[15]

In case of a spill, clean it up immediately using dry procedures to avoid generating dust.[16]

Conclusion

(3,4-Dimethylphenyl)hydrazine hydrochloride is a crucial chemical intermediate with significant utility in pharmaceutical research and development. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in the laboratory and in manufacturing processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 3,4-dimethyl Phenyl Hydrazine Hydrochloride Manufacturer- CAS 60481-51-8 [elampharma.com]
- 3. Page loading... [guidechem.com]
- 4. 3,4-Dimethylphenylhydrazine hydrochloride | 60481-51-8 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. (3,4-dimethylphenyl)hydrazine Hydrochloride CAS 86746-50-1/60481-51-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. 3,4-Dimethylphenylhydrazine hydrochloride CAS#: 60481-51-8 [m.chemicalbook.com]
- 8. 1-(3,4-Dimethylphenyl)hydrazine hydrochloride | C₈H₁₃ClN₂ | CID 173740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CN101157637A - Method for preparing 3,4-dimethyl phenylhydrazine - Google Patents [patents.google.com]
- 10. bocsci.com [bocsci.com]
- 11. Hydrazides as Powerful Tools in Medicinal Chemistry: Synthesis, Reactivity, and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 12. echemi.com [echemi.com]
- 13. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 60481-51-8 Name: (3,4-dimethylphenyl)hydrazine hydrochloride (1:1) [xixisys.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. fishersci.com [fishersci.com]
- 16. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to (3,4-Dimethylphenyl)hydrazine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025248#cas-number-for-3-4-dimethylphenyl-hydrazine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com